

Kushenol I solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Kushenol I

Cat. No.: B8034759

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Application Notes and Protocols for Kushenol I

For Researchers, Scientists, and Drug Development Professionals

Introduction

Kushenol I is a prenylated flavonoid isolated from the roots of *Sophora flavescens*. It has garnered significant interest in the scientific community for its potential therapeutic properties, including anti-inflammatory and anti-cancer activities. These biological effects are attributed to its modulation of key cellular signaling pathways. A thorough understanding of its solubility and stability in various solvents is critical for accurate experimental design, formulation development, and ensuring the reproducibility of research findings. These application notes provide detailed information on the solubility of **Kushenol I**, protocols for its handling and use in experimental settings, and an overview of its known mechanisms of action.

Physicochemical Properties

- Molecular Formula: $C_{26}H_{30}O_7$
- Molecular Weight: 454.51 g/mol
- Appearance: White to off-white solid

Solubility Data

The solubility of **Kushenol I** has been determined in various common laboratory solvents. The quantitative data is summarized in the table below. It is important to note that for certain solvents, only qualitative data is available.

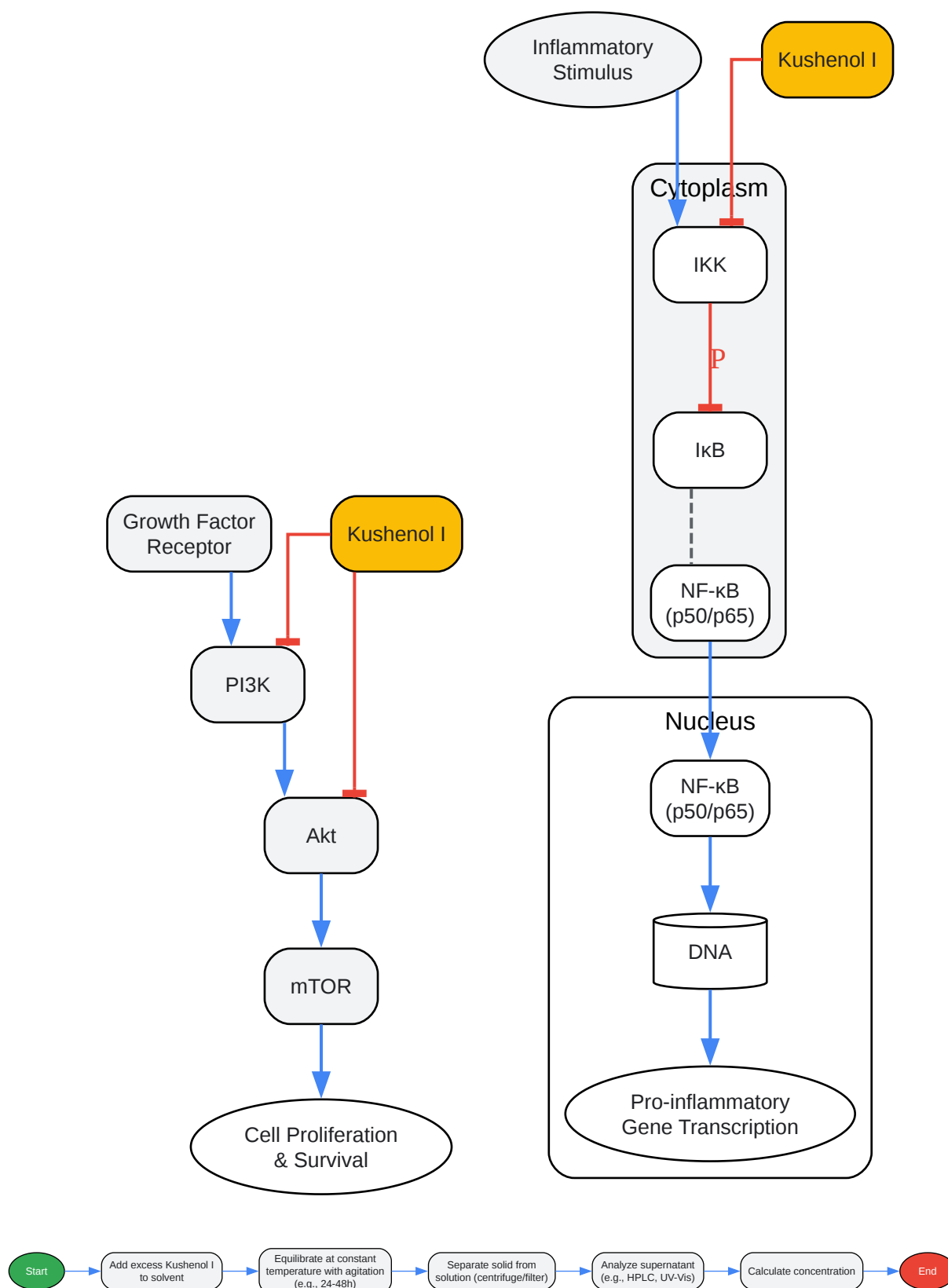
Solvent	Solubility	Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL[1]	220.02 mM[1]	May require ultrasonication to fully dissolve. It is recommended to use newly opened, anhydrous DMSO as its hygroscopic nature can impact solubility. [1]
Chloroform	Soluble	Not Determined	-
Dichloromethane	Soluble	Not Determined	-
Ethyl Acetate	Soluble	Not Determined	-
Acetone	Soluble	Not Determined	-
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL[1]	≥ 5.50 mM[1]	Forms a clear solution. Suitable for in vivo studies.
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL[1]	≥ 5.50 mM[1]	Forms a clear solution. Suitable for in vivo studies.

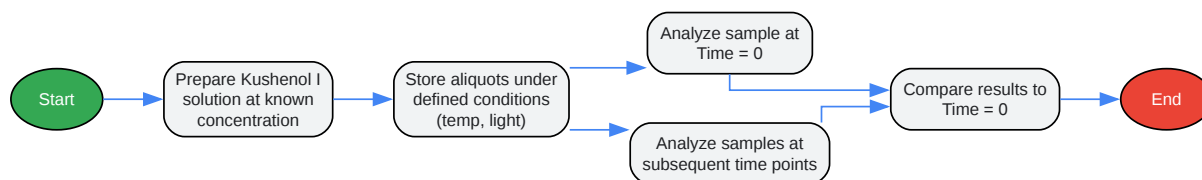
Biological Activity and Signaling Pathways

Kushenol I exerts its biological effects by modulating key intracellular signaling pathways, primarily the PI3K/Akt/mTOR and NF-κB pathways. These pathways are crucial in regulating cell proliferation, survival, and inflammation.

PI3K/Akt/mTOR Signaling Pathway

Kushenol I has been shown to inhibit the PI3K/Akt/mTOR pathway, which is often dysregulated in cancer. By inhibiting the phosphorylation of key proteins in this pathway, **Kushenol I** can suppress cancer cell proliferation and induce apoptosis.[2][3][4] A related compound, Kushenol A, has been demonstrated to reduce the phosphorylation of both AKT and mTOR.[2][3][4]





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- To cite this document: BenchChem. [Kushenol I solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8034759#kushenol-i-solubility-in-dms-and-other-solvents]

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